

Personal protective equipment for handling 5-Bromo-2-methylpyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-methylpyrimidine

Cat. No.: B124572

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Essential Safety and Handling Guide for 5-Bromo-2-methylpyrimidine

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **5-Bromo-2-methylpyrimidine**, ensuring both personal safety and regulatory compliance.

Hazard Identification and Safety Summary

5-Bromo-2-methylpyrimidine is a hazardous substance that requires careful handling to avoid adverse health effects. Key hazards include skin irritation, serious eye irritation, and potential respiratory irritation. It is also harmful if swallowed or inhaled.[\[1\]](#) Adherence to the safety protocols outlined below is critical.

Safety and Handling Information	Description	Source
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.	[1]
Appearance	Light yellow to brown powder or crystal.	
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[1][2][3] Store locked up.[1][3]	
Incompatibilities	Strong oxidizing agents, Strong acids.	[1]
First Aid: Eyes	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]	
First Aid: Skin	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1][2]	
First Aid: Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2]	
First Aid: Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if	

symptoms occur.[\[2\]](#) Do NOT induce vomiting.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. All PPE should meet established standards such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Standard
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. [1] A face shield should be worn in addition to goggles where there is a splash hazard. [4]	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or a complete suit protecting against chemicals.	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	Use only under a chemical fume hood. [1] If dust or aerosols may be generated, a NIOSH-approved N95 dust mask or an air-purifying respirator is required.	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [1] [2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **5-Bromo-2-methylpyrimidine** minimizes the risk of exposure and contamination.

- Preparation:
 - Ensure a Safety Data Sheet (SDS) for **5-Bromo-2-methylpyrimidine** is accessible.

- Verify that all necessary PPE is available and in good condition.
- Confirm that a chemical fume hood is operational and eyewash stations and safety showers are accessible.[1]
- Handling:
 - Conduct all handling of **5-Bromo-2-methylpyrimidine** within a certified chemical fume hood to minimize inhalation exposure.[1]
 - Wear all required PPE, including a lab coat, chemical-resistant gloves, and safety goggles. [1]
 - Avoid the formation of dust and aerosols.[2][5]
 - Do not eat, drink, or smoke in the handling area.[2]
 - Keep the container tightly closed when not in use.[2]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[2]
 - Decontaminate the work area.
 - Properly remove and dispose of contaminated PPE.

Disposal Plan

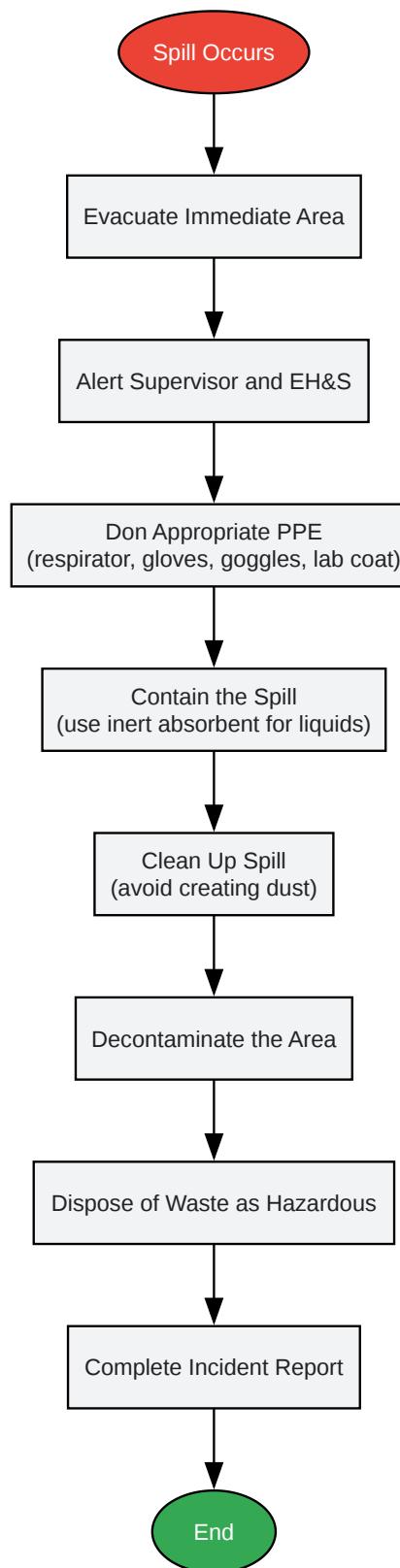
Proper disposal of **5-Bromo-2-methylpyrimidine** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All waste containing **5-Bromo-2-methylpyrimidine** must be classified as hazardous waste.[6]
 - As a halogenated organic compound, it must be segregated from non-halogenated organic waste.[6]

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weighing paper) in a designated, compatible, and properly sealed container.[\[7\]](#)
 - Liquid waste containing **5-Bromo-2-methylpyrimidine** should be collected in a dedicated halogenated organic solvent waste container.[\[7\]](#)
- Labeling and Storage:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Bromo-2-methylpyrimidine**," and appropriate hazard pictograms.[\[6\]](#)
 - Store the hazardous waste container in a designated and secure location, using secondary containment to prevent spills.[\[7\]](#)
- Final Disposal:
 - The final disposal must be handled by a licensed hazardous waste disposal company.[\[7\]](#)
 - The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)[\[7\]](#)
 - Never dispose of this chemical down the drain or in regular trash.[\[6\]](#)

Emergency Procedures: Spill Management

In the event of a spill, immediate and proper cleanup is crucial to minimize exposure and environmental contamination.[\[7\]](#)



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Caption: Workflow for the safe management of a **5-Bromo-2-methylpyrimidine** spill.

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